

Application Notes and Protocols for Redi-C in DMSO

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Compound of Interest

Compound Name: *Rediocide C*

Cat. No.: *B15557578*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation, storage, and use of **Rediocide C** solutions in Dimethyl Sulfoxide (DMSO), a common polar aprotic solvent for water-insoluble compounds in biological research.

Introduction

Rediocide C is a diterpenoid natural product isolated from *Trigonostemon reidioides*.^[1] It has demonstrated biological activity, including antimycobacterial effects.^[1] Proper preparation and handling of **Rediocide C** solutions are critical for obtaining accurate and reproducible experimental results. DMSO is a suitable solvent for **Rediocide C**.^[1] However, care must be taken to minimize its potential effects on experimental systems.

Data Presentation

Physical and Chemical Properties of Rediocide C

Property	Value	Source
Molecular Formula	C ₄₆ H ₅₄ O ₁₃	[2][3]
Molecular Weight	814.9 g/mol	[2][3]
Physical Description	Powder	[1]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[1]

Recommended Storage Conditions for Rediocide C

Form	Storage Temperature	Duration	Notes
Powder	-20°C	Up to 3 years	Protect from moisture.
In DMSO	-80°C	Up to 6 months	Aliquot to avoid repeated freeze-thaw cycles.
In DMSO	-20°C	Up to 1 month	For shorter-term storage.

Experimental Protocols

Protocol 1: Preparation of a Rediocide C Stock Solution in DMSO

Objective: To prepare a high-concentration stock solution of **Rediocide C** in DMSO for subsequent dilution to working concentrations.

Materials:

- **Rediocide C** (powder)
- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade

- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Analytical balance

Procedure:

- Equilibration: Allow the vial of **Rediocide C** powder and the DMSO to equilibrate to room temperature before opening to prevent condensation of moisture.
- Weighing: Accurately weigh the desired amount of **Rediocide C** powder using an analytical balance in a fume hood or other ventilated area.
- Calculation of DMSO Volume: Calculate the volume of DMSO required to achieve the desired stock concentration. For example, to prepare a 10 mM stock solution:
 - $\text{Volume (L)} = \text{Mass (g)} / (\text{Molecular Weight (g/mol)} \times \text{Concentration (mol/L)})$
 - For 1 mg of **Rediocide C** (0.001 g):
 - $\text{Volume (L)} = 0.001 \text{ g} / (814.9 \text{ g/mol} \times 0.010 \text{ mol/L}) = 0.0001227 \text{ L} = 122.7 \text{ }\mu\text{L}$
- Dissolution: Add the calculated volume of DMSO to the vial containing the **Rediocide C** powder.
- Mixing: Vortex the solution until the **Rediocide C** is completely dissolved. Gentle warming (up to 37°C) may be applied if necessary to aid dissolution.
- Aliquoting: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to minimize freeze-thaw cycles.
- Storage: Store the aliquots at -20°C for short-term storage or -80°C for long-term storage.

Protocol 2: Preparation of a Working Solution for In Vitro Cell-Based Assays

Objective: To dilute the **Rediocide C** stock solution to a final working concentration in cell culture medium.

Materials:

- **Rediocide C** stock solution in DMSO (e.g., 10 mM)
- Appropriate cell culture medium
- Sterile tubes and pipette tips

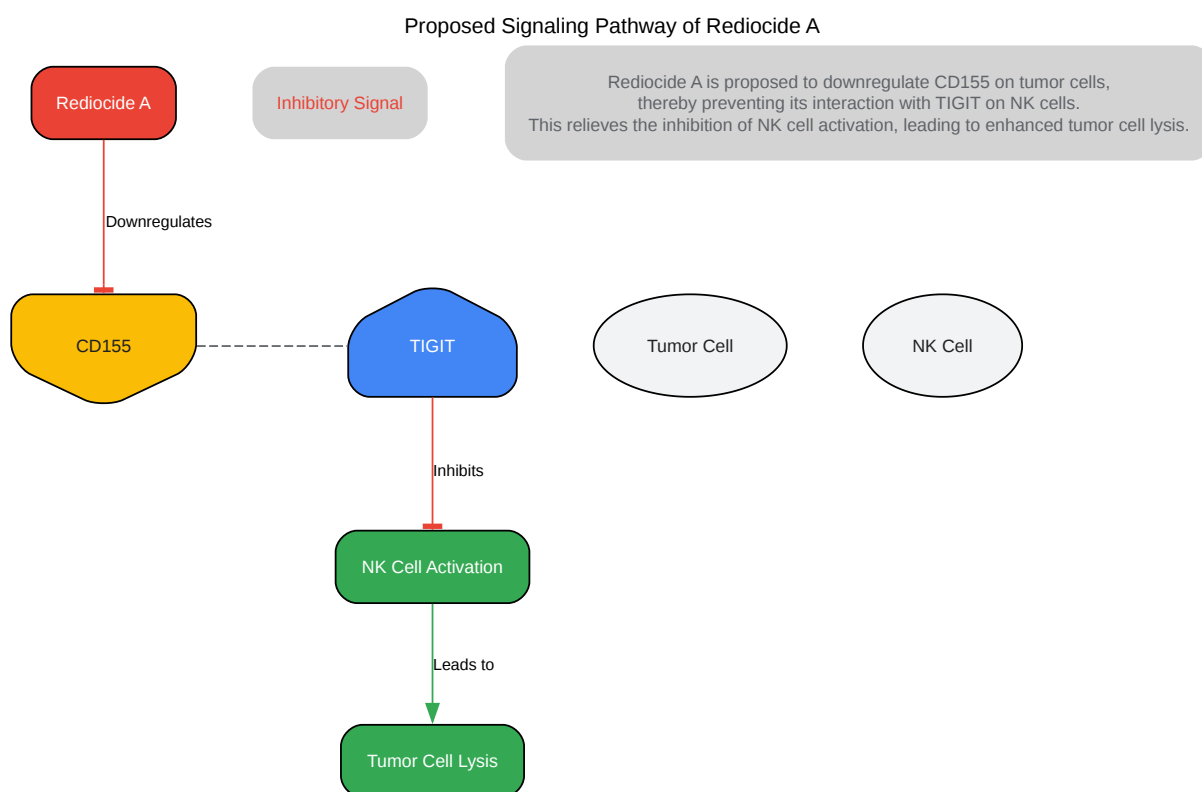
Procedure:

- Thawing: Thaw a single aliquot of the **Rediocide C** stock solution at room temperature.
- Serial Dilution: Perform serial dilutions of the stock solution in cell culture medium to achieve the desired final concentration. It is recommended to perform dilutions in a stepwise manner to prevent precipitation of the compound.
- Final DMSO Concentration: Ensure the final concentration of DMSO in the cell culture medium is low (typically less than 0.5%) to avoid solvent-induced cytotoxicity.^[4] A vehicle control (medium with the same final concentration of DMSO) should be included in all experiments.
 - Example: To prepare a 100 nM working solution from a 10 mM stock:
 - Perform an initial 1:100 dilution of the 10 mM stock in culture medium to obtain a 100 μ M intermediate solution.
 - Perform a subsequent 1:1000 dilution of the 100 μ M intermediate solution in culture medium to achieve a final concentration of 100 nM. The final DMSO concentration would be 0.001%.
- Application: Add the final working solution to the cells.

Mandatory Visualization

Rediocide A Signaling Pathway

The following diagram illustrates the proposed signaling pathway for Rediocide A, a related compound, which is believed to act as an immune checkpoint inhibitor by targeting the TIGIT/CD155 axis. This pathway may be relevant for understanding the mechanism of action of **Rediocide C**.



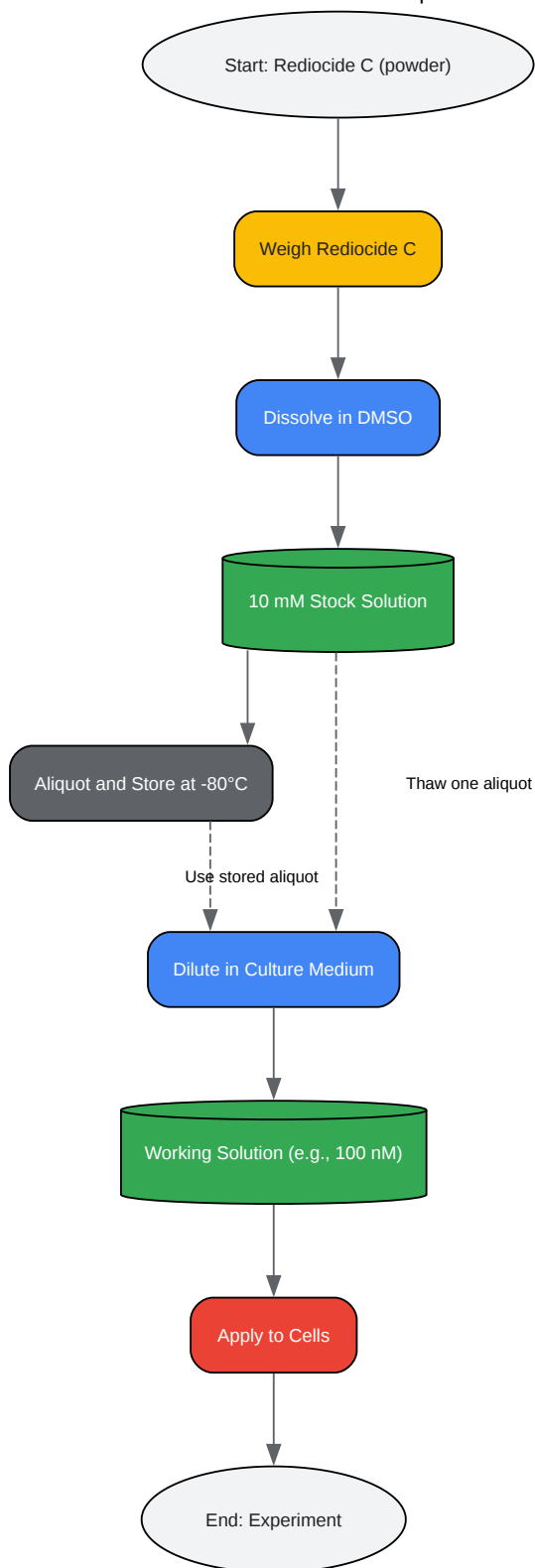
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Caption: Proposed mechanism of Rediocide A in overcoming tumor immuno-resistance.

Experimental Workflow for Rediocide C Solution Preparation

The following diagram outlines the general workflow for preparing **Rediocide C** solutions for in vitro experiments.

Workflow for Rediocide C Solution Preparation

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Caption: A stepwise workflow for preparing **Rediocide C** solutions.

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